

Technical Guide: 5,6-Dimethyl-1H-benzotriazole (CAS 4184-79-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dimethyl-1H-benzotriazole

Cat. No.: B1355244

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This technical guide provides a comprehensive overview of the physical properties and safety data for **5,6-Dimethyl-1H-benzotriazole** (CAS 4184-79-6). The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Chemical Identity

Systematic Name: **5,6-dimethyl-1H-benzotriazole**.^{[1][2]}

Common Synonyms: 5,6-Dimethylbenzotriazole, 5,6-Dimethyl-1,2,3-benzotriazole.^{[1][3]}

Molecular Formula: C₈H₉N₃^{[1][2][4]}

Molecular Weight: 147.18 g/mol ^{[2][4]}

Chemical Structure:

Caption: Molecular structure of **5,6-Dimethyl-1H-benzotriazole**.

Physical and Chemical Properties

The physical and chemical properties of **5,6-Dimethyl-1H-benzotriazole** are summarized in the table below. These properties are critical for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Appearance	Yellow to brown crystalline powder	[3][5]
Melting Point	152-156 °C	[3][5][6]
Boiling Point	373.5 ± 11.0 °C (Predicted)	[3]
Density	1.217 ± 0.06 g/cm ³ (Predicted)	[3][5]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	[1]
pKa	8.92 ± 0.40 (Predicted)	[3]
Flash Point	145.6 °C	[5]

Safety and Hazard Information

Understanding the safety and hazard profile of a chemical is paramount for its safe handling and use. The following tables summarize the available safety data for **5,6-Dimethyl-1H-benzotriazole**.

GHS Hazard Classification

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3

Source: PubChem[2]

Hazard and Precautionary Statements

Code	Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P319	Get medical help if you feel unwell.

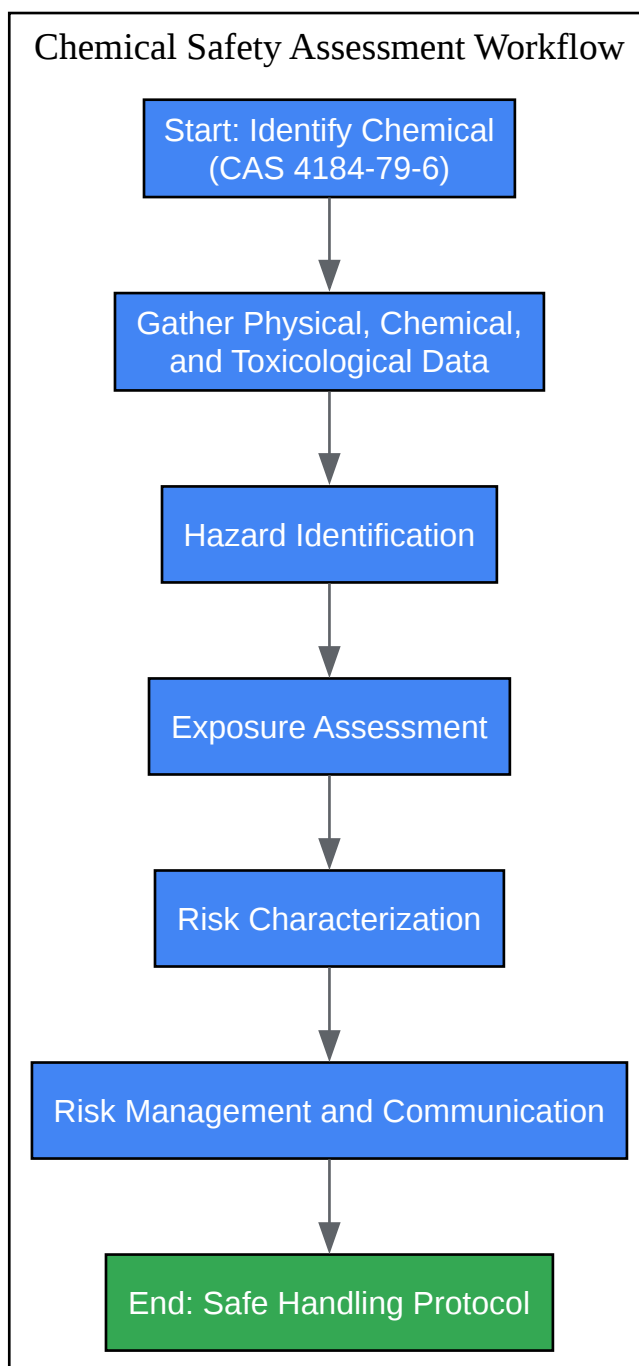
Source: PubChem[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical and safety properties of **5,6-Dimethyl-1H-benzotriazole** are not readily available in the public domain. Standard analytical methods as prescribed by organizations such as the OECD (Organisation for Economic Co-operation and Development) or ASTM (American Society for Testing and Materials) would typically be employed for such characterizations.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a generalized workflow for assessing the safety of a chemical substance like **5,6-Dimethyl-1H-benzotriazole**.



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Caption: A generalized workflow for chemical safety assessment.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety guide. Users should consult the full Safety Data Sheet (SDS) and other relevant safety resources before handling this chemical. All laboratory work should be

conducted in accordance with established safety protocols and under the supervision of qualified personnel.

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References

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